

# Technical Guide: Physicochemical Properties of cis-3-Hexene-2,5-diol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Z)-hex-3-ene-2,5-diol

Cat. No.: B15249344

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a summary of the available physicochemical properties of cis-3-hexene-2,5-diol. Due to a scarcity of experimentally determined data for this specific stereoisomer, this document primarily presents computationally predicted values and outlines standardized experimental protocols for the determination of key physical properties. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis, offering both available data and methodologies for its empirical verification.

## Introduction

cis-3-Hexene-2,5-diol, with the IUPAC name **(Z)-hex-3-ene-2,5-diol**, is an organic compound characterized by a six-carbon chain with a cis-configured double bond between carbons 3 and 4, and hydroxyl groups at positions 2 and 5. The presence of two hydroxyl groups classifies it as a diol, which typically results in a higher boiling point, melting point, and greater water solubility compared to analogous alkanes due to hydrogen bonding capabilities.<sup>[1][2]</sup> The stereochemistry of the double bond and the chiral centers at carbons 2 and 5 will influence its physical properties and molecular interactions. A comprehensive understanding of its physical properties is essential for its application in chemical synthesis and potential use in drug development.

## Physicochemical Data

Experimentally verified physical properties for cis-3-hexene-2,5-diol are not widely available in published literature. The following table summarizes computed data for the closely related compound 3-hexene-2,5-diol (CAS 7319-23-5), without specification of the cis isomer in all cases. It is crucial to note that these values are largely derived from computational models, such as the Joback method, and should be used as estimates pending experimental verification.

Property	Value	Unit	Source (Method)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	-	PubChem[3]
Molecular Weight	116.16	g/mol	PubChem[3]
IUPAC Name	(Z)-hex-3-ene-2,5-diol	-	PubChem[3]
Normal Melting Point (Tf)	243.94	K	Cheméo (Joback Method)[4]
Normal Boiling Point (Tb)	524.32	K	Cheméo (Joback Method)[4]
Log of Water Solubility (log10ws)	-0.94	-	Cheméo (Crippen Method)[4]
Octanol/Water Partition Coefficient (logP)	0.304	-	Cheméo (Crippen Method)[4]

Note: The data from Cheméo for CAS 7319-23-5 corresponds to an InChIKey for the (E)- or trans-isomer. These values are provided as the closest available estimates.

## Experimental Protocols for Physical Property Determination

The following are generalized, standard laboratory protocols for determining the key physical properties of a diol like cis-3-hexene-2,5-diol.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

- **Apparatus:** A small-scale distillation apparatus including a round-bottom flask, a condenser, a thermometer with its bulb placed at the level of the side-arm of the distillation head, a heating mantle, and boiling chips.
- **Methodology:**
  - Place a small volume of the purified cis-3-hexene-2,5-diol sample into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
  - Assemble the distillation apparatus, ensuring the thermometer is correctly positioned to measure the temperature of the vapor that is in equilibrium with the boiling liquid.
  - Begin gentle heating of the flask.
  - Record the temperature at which a steady stream of distillate is collected. This temperature, when corrected for atmospheric pressure, is the boiling point.
  - For higher accuracy, the pressure should be monitored, and the boiling point can be reported at a specific pressure.

## Determination of Melting Point

The melting point is the temperature at which a solid turns into a liquid. For a pure substance, this occurs over a narrow temperature range.

- **Apparatus:** A capillary melting point apparatus and sealed capillary tubes.
- **Methodology:**
  - If the sample is solid at room temperature, finely powder a small amount.
  - Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.

- Place the capillary tube in the melting point apparatus.
- Heat the sample at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.

## Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a flask with a specific, accurately known volume) and an analytical balance.
- Methodology:
  - Weigh the clean, dry pycnometer.
  - Fill the pycnometer with the liquid sample of cis-3-hexene-2,5-diol, ensuring the temperature of the liquid is known and controlled, as density is temperature-dependent.
  - Insert the stopper and remove any excess liquid.
  - Weigh the filled pycnometer.
  - The mass of the liquid is the difference between the filled and empty pycnometer weights.
  - Calculate the density by dividing the mass of the liquid by the known volume of the pycnometer.

## Determination of Solubility

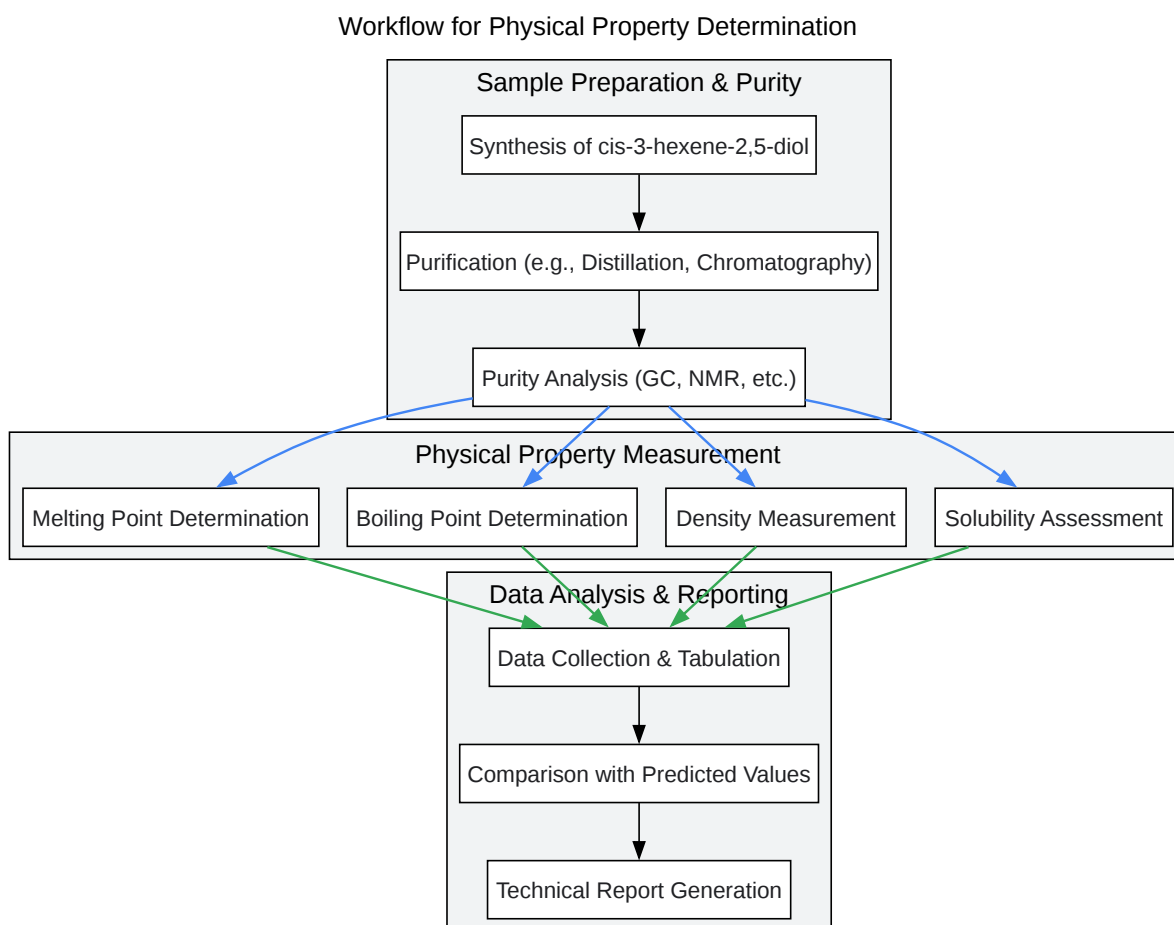
Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature.

- Apparatus: Vials with screw caps, a constant temperature shaker bath, and an analytical method to determine the concentration of the diol (e.g., HPLC, GC, or UV-Vis spectroscopy).

- Methodology:
  - Add an excess amount of cis-3-hexene-2,5-diol to a known volume of the solvent (e.g., water, ethanol) in a sealed vial.
  - Place the vial in a shaker bath set to a constant temperature and agitate until equilibrium is reached (typically 24-48 hours).
  - Allow the undissolved solid to settle.
  - Carefully extract a known volume of the supernatant (the saturated solution), ensuring no solid particles are transferred.
  - Dilute the supernatant to a suitable concentration and analyze its composition using a pre-calibrated analytical method to determine the concentration of the dissolved diol.
  - This concentration represents the solubility at that temperature.

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the systematic determination of the physical properties of a chemical compound such as cis-3-hexene-2,5-diol.



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Caption: Logical workflow for the synthesis, purification, and physical property characterization of a chemical compound.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)